

# A Technical Guide to the Physicochemical Properties of Copper(II) Bromide (CuBr<sub>2</sub>)

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## Compound of Interest

Compound Name: Cupric bromide

Cat. No.: B045440

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This guide provides an in-depth overview of the core physicochemical properties of Copper(II) Bromide (CuBr<sub>2</sub>), a compound utilized in organic synthesis and various industrial applications. The information is intended for researchers, scientists, and professionals in drug development who require precise data for experimental design and process implementation.

## Core Physicochemical Data

Copper(II) bromide, also known as **cupric bromide**, is an inorganic compound with the chemical formula CuBr<sub>2</sub>.<sup>[1][2]</sup> At standard conditions, it exists as a crystalline solid.<sup>[1][3][4]</sup> The anhydrous form presents as black or grayish-black crystals.<sup>[1][3][5]</sup>

## Quantitative Properties Summary

The fundamental physical constants of CuBr<sub>2</sub> are summarized below. These values are critical for stoichiometric calculations, reaction kinetics, and material handling protocols.

Property	Value	Conditions
Molecular Weight	223.35 g/mol	20-25 °C
Density	4.71 - 4.77 g/cm <sup>3</sup>	
Physical State	Crystalline Solid	Standard Temperature and Pressure (STP)
Melting Point	498 °C	
Boiling Point	900 °C	
Color	Black, Grayish-black	

Data compiled from multiple sources.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

## Detailed Property Analysis

### Molecular Weight

The molecular weight of CuBr<sub>2</sub> is calculated from the atomic masses of its constituent elements: one atom of copper (Cu) and two atoms of bromine (Br).[\[9\]](#) Using the atomic mass of copper (63.546 g/mol ) and bromine (79.904 g/mol ), the molecular weight is determined to be approximately 223.354 g/mol .[\[7\]](#)[\[9\]](#) This value is fundamental for converting between mass and moles in experimental procedures.

### Density

The density of solid CuBr<sub>2</sub> is consistently reported in the range of 4.71 to 4.77 g/cm<sup>3</sup> at room temperature (around 20-25 °C).[\[1\]](#)[\[4\]](#)[\[6\]](#)[\[8\]](#) This high density indicates a tightly packed crystal lattice structure.[\[5\]](#) Specifically, values such as 4.71 g/cm<sup>3</sup> at 20 °C, 4.77 g/cm<sup>3</sup> at 20 °C, and 4.77 g/mL at 25 °C have been documented.[\[1\]](#)[\[4\]](#)[\[8\]](#)

### Physical State and Appearance

At ambient temperature and pressure, Copper(II) bromide is a solid.[\[1\]](#)[\[3\]](#) It typically appears as black or grayish-black monoclinic crystals.[\[4\]](#)[\[5\]](#) The compound is also noted to be deliquescent, meaning it has a tendency to absorb moisture from the air and dissolve in it.[\[2\]](#)[\[5\]](#)

In the solid state,  $\text{CuBr}_2$  adopts a polymeric structure where planar  $\text{CuBr}_4$  units are linked together to form chains.<sup>[5]</sup>

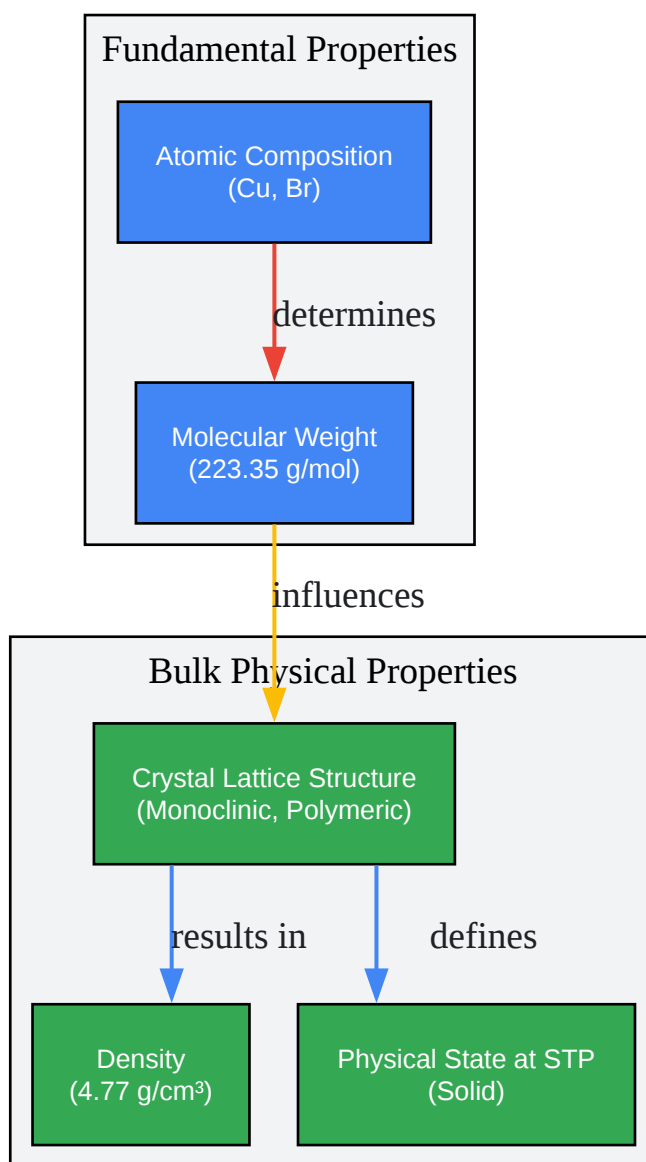
## Experimental Protocols

While detailed, specific experimental protocols for a particular batch of  $\text{CuBr}_2$  would be found in internal laboratory documentation, the general methodologies for determining these fundamental properties are standardized.

- **Molecular Weight Determination:** This is primarily a calculated value based on the standard atomic weights of the elements as defined by IUPAC. For experimental verification, mass spectrometry could be employed, where the molecule is ionized and its mass-to-charge ratio is measured to determine its isotopic pattern and molecular mass.
- **Density Measurement:** The density of a solid like  $\text{CuBr}_2$  is typically determined using gas pycnometry. This technique measures the volume of the solid material by detecting the pressure change of a known quantity of an inert gas (like helium) in a calibrated chamber. The density is then calculated by dividing the known mass of the sample by the measured volume.
- **Physical State and Melting Point Determination:** The physical state is observed under standard laboratory conditions. The melting point is a key indicator of purity and is measured using a melting point apparatus. In this procedure, a small, packed sample is heated at a controlled rate, and the temperature range from the first sign of melting to the complete liquefaction of the material is recorded.

## Logical Relationships of Physicochemical Properties

The interplay between a compound's molecular characteristics and its bulk physical properties can be visualized. The diagram below illustrates the hierarchical relationship where the fundamental atomic composition dictates the macroscopic state and density.



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Caption: Relationship between CuBr<sub>2</sub>'s composition and physical state.

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- To cite this document: BenchChem. [A Technical Guide to the Physicochemical Properties of Copper(II) Bromide (CuBr<sub>2</sub>)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b045440#molecular-weight-density-and-physical-state-of-cubr2>]

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